

Application Notes and Protocols: Synthesis of MPS1 Kinase Inhibitors

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Compound of Interest

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Introduction: The Critical Role of MPS1 Kinase in Oncology

Monopolar spindle 1 (MPS1), also known as TTK protein kinase, is a dual-specificity serine/threonine kinase that plays a crucial role in the spindle assembly checkpoint (SAC).[1][2] The SAC is a critical cellular surveillance mechanism that ensures the proper segregation of chromosomes during mitosis.[1][2] By preventing premature entry into anaphase, the SAC maintains genomic integrity. In many cancer cells, which are often characterized by aneuploidy (an abnormal number of chromosomes), there is a heightened reliance on a functional SAC for survival.[1][2]

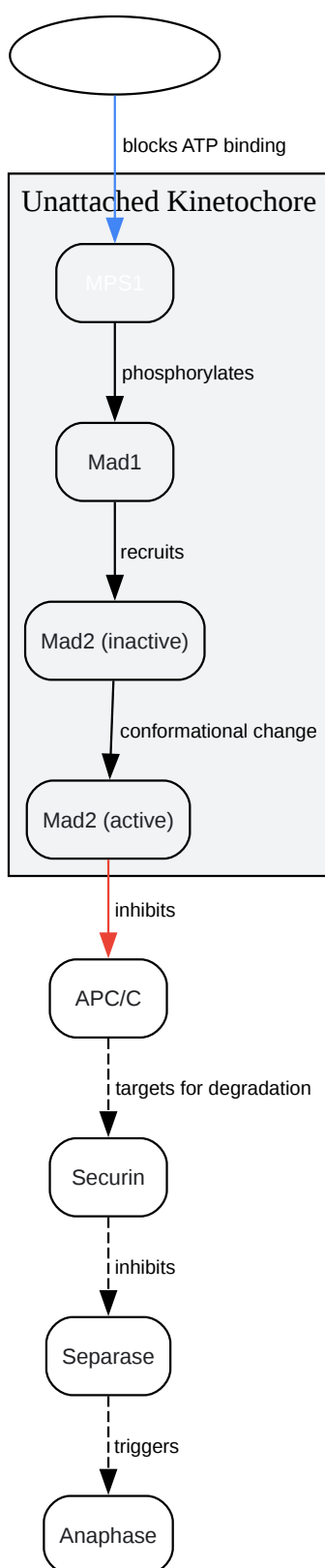
MPS1 is a key activator of the SAC, and its overexpression has been observed in a variety of human cancers, often correlating with higher histological grades and poor patient prognosis.[3] This dependency makes MPS1 an attractive therapeutic target in oncology.[1] Inhibition of MPS1 kinase activity disrupts the SAC, leading to catastrophic chromosome missegregation

and subsequent cancer cell death.^[4] This mechanism is particularly effective in combination with taxane-based chemotherapies, which also target mitosis.^{[4][5]}

This document provides an in-depth guide to the synthesis of potent and selective MPS1 kinase inhibitors, drawing from established medicinal chemistry literature. It will cover key structural scaffolds, synthetic strategies, and the underlying principles that guide the design of these targeted therapies.

The MPS1 Kinase Signaling Pathway: A Target for Intervention

The central function of MPS1 in the spindle assembly checkpoint is to phosphorylate its substrates, thereby initiating a signaling cascade that prevents the anaphase-promoting complex/cyclosome (APC/C) from targeting key proteins for degradation. This inhibition of the APC/C ensures that sister chromatids are not prematurely separated.



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Caption: MPS1 kinase signaling at an unattached kinetochore.

Key Scaffolds for MPS1 Kinase Inhibitors

Medicinal chemistry efforts have identified several potent and selective scaffolds for MPS1 inhibition. Many of these are ATP-competitive inhibitors, targeting the ATP-binding pocket of the kinase.[\[6\]](#)

Scaffold Class	Example Inhibitors	Reported Potency (IC50)	Key Features
Pyrido[2,3-d]pyrimidin-7(8H)-ones	Compound 5o	23 nM	High selectivity and oral bioavailability. [7]
Pyridopyrimidines	-	-	Structure-based design led to potent and ligand-efficient compounds. [3]
Pyrrolopyridines & Pyrimidodiazepinones	Mps1-IN-1, Mps1-IN-2	367 nM, 145 nM	ATP-competitive inhibitors. [6]
Quinazolines	-	-	Developed through scaffold hopping from purine leads. [8]
Covalent Inhibitors	RMS-07	-	Targets a poorly conserved cysteine, offering potential for high selectivity and prolonged target engagement. [9] [10]

Synthetic Protocols: A Step-by-Step Guide

The following protocols outline general synthetic strategies for two prominent classes of MPS1 inhibitors. These are illustrative examples and may require optimization based on specific target molecules and available starting materials.

Protocol 1: Synthesis of a Pyrido[2,3-d]pyrimidin-7(8H)-one Core

This protocol is based on the general principles for constructing this heterocyclic system, which often serves as the core for potent MPS1 inhibitors.

Workflow Diagram:

Caption: General workflow for Pyrido[2,3-d]pyrimidine synthesis.

Step-by-Step Methodology:

- Cyclization to form the Pyrimidinone Ring:
 - Reactants: A substituted 2-aminonicotinic acid and an excess of formamide.
 - Procedure: The mixture is heated at a high temperature (typically 150-180 °C) for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
 - Work-up: Upon completion, the reaction mixture is cooled, and the resulting solid is typically precipitated by the addition of water. The crude product is collected by filtration and washed with water and a suitable organic solvent (e.g., diethyl ether) to remove impurities.
 - Rationale: This condensation reaction forms the core bicyclic pyrido[2,3-d]pyrimidin-4(3H)-one structure.
- Chlorination of the Pyrimidinone:
 - Reactant: The pyrido[2,3-d]pyrimidin-4(3H)-one intermediate.
 - Reagent: Phosphorus oxychloride (POCl₃), often with a catalytic amount of a tertiary amine base (e.g., N,N-diisopropylethylamine).
 - Procedure: The intermediate is refluxed in POCl₃ until the reaction is complete (monitored by TLC or LC-MS).

- Work-up: The excess POCl₃ is carefully removed under reduced pressure. The residue is then quenched by slowly adding it to ice-water. The resulting precipitate is collected by filtration, washed with water, and dried.
- Rationale: This step converts the hydroxyl group of the pyrimidinone into a chlorine atom, creating a reactive site for subsequent nucleophilic aromatic substitution.
- Nucleophilic Aromatic Substitution:
 - Reactants: The 4-chloropyrido[2,3-d]pyrimidine intermediate and a desired amine nucleophile.
 - Conditions: The reaction is typically carried out in a polar aprotic solvent such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), often in the presence of a non-nucleophilic base like triethylamine or N,N-diisopropylethylamine. The reaction may be heated to facilitate the substitution.
 - Work-up: The reaction mixture is diluted with water, and the product is extracted with an organic solvent (e.g., ethyl acetate). The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography.
 - Rationale: This is a key step for introducing diversity into the inhibitor structure, allowing for the exploration of structure-activity relationships (SAR).
- Further Functionalization (e.g., Suzuki Coupling):
 - If the starting materials contain a halogen (e.g., bromine or iodine) at another position on the heterocyclic core, this can be used as a handle for further modifications.
 - Reactants: The substituted pyrido[2,3-d]pyrimidine and a boronic acid or ester.
 - Catalyst and Base: A palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf)) and a base (e.g., sodium carbonate or potassium phosphate) are required.
 - Procedure: The reactants, catalyst, and base are dissolved in a suitable solvent system (e.g., a mixture of dioxane and water) and heated under an inert atmosphere (e.g.,

nitrogen or argon) until the reaction is complete.

- Work-up and Purification: Similar to the previous step, the reaction is worked up by extraction and purified by column chromatography.

Protocol 2: Synthesis of a Covalent MPS1 Inhibitor Scaffold

This protocol outlines a general approach for synthesizing an inhibitor capable of forming a covalent bond with a cysteine residue in the hinge region of MPS1.[\[9\]](#)[\[10\]](#)

Workflow Diagram:

Caption: General workflow for a covalent MPS1 inhibitor.

Step-by-Step Methodology:

- Preparation of the Core Scaffold:
 - The synthesis of a suitable heterocyclic core (e.g., a purine, pyrimidine, or other scaffold known to bind to the ATP pocket of MPS1) with a reactive functional group (e.g., an amine or a hydroxyl group) is the first step. The synthesis of these cores often follows standard heterocyclic chemistry procedures.
- Installation of the Covalent Warhead:
 - Reactants: The core scaffold and a reagent containing the electrophilic "warhead," such as acryloyl chloride for targeting a cysteine residue via a Michael addition.
 - Procedure: The core scaffold is dissolved in an appropriate solvent (e.g., dichloromethane or tetrahydrofuran) and cooled in an ice bath. A base (e.g., triethylamine) is added, followed by the slow addition of the acylating agent (e.g., acryloyl chloride). The reaction is stirred at low temperature and then allowed to warm to room temperature.
 - Work-up: The reaction is quenched with water, and the product is extracted with an organic solvent. The organic layer is washed, dried, and concentrated. Purification is typically achieved by column chromatography.

- Rationale: This step introduces the electrophilic moiety that will react with the target cysteine residue in the MPS1 kinase domain, leading to irreversible inhibition.[10][11]
- Final Modifications and Purification:
 - Further synthetic steps may be required to add other substituents to the molecule to optimize potency, selectivity, and pharmacokinetic properties. These modifications can be achieved through various cross-coupling reactions or other standard organic transformations.
 - The final compound is rigorously purified, typically by preparative High-Performance Liquid Chromatography (HPLC), to ensure high purity for biological testing. The structure and purity are confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Liquid Chromatography-Mass Spectrometry (LC-MS).

Characterization and Validation of MPS1 Inhibitors

The synthesized compounds must be thoroughly characterized to confirm their identity, purity, and biological activity.

Analytical Techniques:

- NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure of the synthesized compounds.
- Mass Spectrometry (MS): To determine the molecular weight of the compounds and confirm their identity.
- HPLC: To assess the purity of the final compounds.

Biochemical and Cellular Assays:

- In Vitro Kinase Assays: To determine the potency of the inhibitors against MPS1 kinase.[6] These assays, such as the Lanthascreen™ technology, measure the phosphorylation of a substrate by the kinase in the presence of varying concentrations of the inhibitor to calculate the IC50 value.[6]

- **Cell-Based Assays:** To evaluate the effect of the inhibitors on the spindle assembly checkpoint in cancer cell lines.[6] For example, treating cells with a microtubule-depolymerizing agent like nocodazole induces mitotic arrest.[5] An effective MPS1 inhibitor will override this arrest, causing premature exit from mitosis, which can be quantified by measuring markers like cyclin B levels or by immunofluorescence microscopy.[6]
- **Selectivity Profiling:** To assess the specificity of the inhibitors, they should be tested against a panel of other kinases. This is crucial to minimize off-target effects.

Conclusion and Future Perspectives

The development of potent and selective MPS1 kinase inhibitors represents a promising therapeutic strategy for the treatment of various cancers, particularly those with chromosomal instability.[2] The synthetic routes and protocols outlined in this document provide a foundation for the rational design and synthesis of novel MPS1 inhibitors. Future efforts in this field will likely focus on developing inhibitors with improved pharmacokinetic properties, novel mechanisms of action such as covalent inhibition, and the identification of biomarkers to guide their clinical application.[4] Several MPS1 inhibitors have advanced to clinical trials, highlighting the therapeutic potential of targeting this critical cell cycle kinase.[2][10][12]

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